

Investigating Yttrium carbide for potential hydrogen storage applications.

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Compound of Interest

Compound Name: **Yttrium carbide (YC₂)**

Cat. No.: **B081715**

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Application Notes and Protocols: Yttrium Carbide for Hydrogen Storage

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the investigation of yttrium carbide materials for potential hydrogen storage applications. The information compiled herein is based on available research and is intended to guide further experimental work in this area.

Introduction

Yttrium-based materials, including carbides and their derivatives, are under investigation for solid-state hydrogen storage due to their potential for reversible hydrogen absorption and desorption. This document outlines the synthesis, activation, and characterization of yttrium silicide carbides, a promising class of materials in this domain.

Data Presentation: Hydrogen Storage Properties of Yttrium Silicide Carbides

The following table summarizes the key quantitative data obtained from studies on yttrium silicide carbides (Y₅Si₃C_x).

Property	Value	Conditions
Maximum Hydrogen Saturation	$\sim 7 \text{ H (fu)}^{-1}$ (for $\text{Y}_5\text{Si}_3\text{C}_{0.5}\text{H}_{7.33}$)	Dependent on carbon content.
Reversible Hydrogen Cycling Capacity	0.9 - 1.2 H (fu)^{-1}	Between room temperature and 500°C.
Cycling Stability	Repeated cycling of 2.5 H (fu)^{-1}	For $x \geq 0.3$ in $\text{Y}_5\text{Si}_3\text{C}_x$.
Desorption Temperature Range	Rapid desorption between 438°C and 446°C	---
Activation Requirement	Temperature cycling in H_2 pressure ($> 2 \text{ atm}$) to $> 550^\circ\text{C}$	Conditions depend on carbon content.

Experimental Protocols

I. Synthesis of Yttrium Silicide Carbide ($\text{Y}_5\text{Si}_3\text{C}_x$) via Arc Melting

This protocol describes the synthesis of yttrium silicide carbide, a precursor for hydrogen storage studies.

Materials:

- Pre-formed Yttrium Silicide (Y_5Si_3)
- High-purity Carbon (graphite)
- Argon gas (high purity)

Equipment:

- Arc melting furnace with a non-consumable tungsten electrode and a water-cooled copper hearth.
- High-vacuum pumping system.
- Balance for precise weighing of precursors.

Procedure:

- Weigh the desired stoichiometric amounts of pre-formed Y_5Si_3 and carbon to achieve the target carbon content 'x' in $Y_5Si_3C_x$.
- Place the mixture onto the copper hearth of the arc melting furnace.
- Evacuate the furnace chamber to a high vacuum and then backfill with high-purity argon gas.
- Initiate the arc between the tungsten electrode and the sample to melt the constituents.
- Re-melt the resulting ingot multiple times, flipping it between each melt, to ensure homogeneity.
- Allow the final ingot to cool under the argon atmosphere.
- The synthesized $Y_5Si_3C_x$ can be crushed into a powder for subsequent experiments.

II. Activation of Yttrium Silicide Carbide for Hydrogen Absorption

This protocol details the necessary activation process to enable hydrogen uptake in the synthesized carbide material.[\[1\]](#)

Materials:

- Synthesized $Y_5Si_3C_x$ powder.
- Hydrogen gas (high purity).

Equipment:

- High-pressure, high-temperature reactor (e.g., Sieverts' apparatus).
- Temperature controller.
- Pressure transducer.

Procedure:

- Load a known quantity of the $\text{Y}_5\text{Si}_3\text{C}_x$ powder into the sample holder of the reactor.
- Evacuate the system to remove any atmospheric contaminants.
- Introduce hydrogen gas into the reactor to a pressure above 2 atm.
- Begin temperature cycling:
 - Heat the sample to a temperature exceeding 550°C. The exact temperature will depend on the carbon content (higher carbon content requires higher temperatures).[\[1\]](#)
 - Hold at the elevated temperature for a set duration.
 - Cool the sample down.
- Repeat the temperature cycling process as necessary to fully activate the material. The completion of activation is indicated by the sample's ability to readily absorb hydrogen.

III. Measurement of Hydrogen Absorption/Desorption Properties

This protocol outlines the use of a Sieverts'-type apparatus to measure the hydrogen storage characteristics of the activated yttrium silicide carbide.

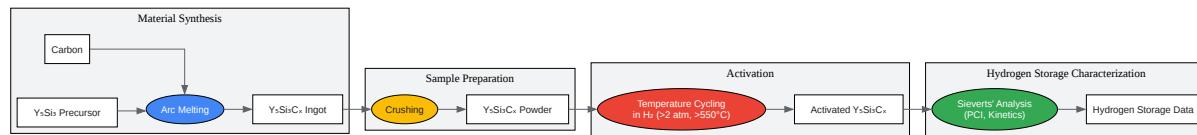
Equipment:

- Sieverts'-type volumetric apparatus.
- Activated $\text{Y}_5\text{Si}_3\text{C}_x$ sample.
- Hydrogen gas (high purity).
- Thermostatic bath or furnace for temperature control.

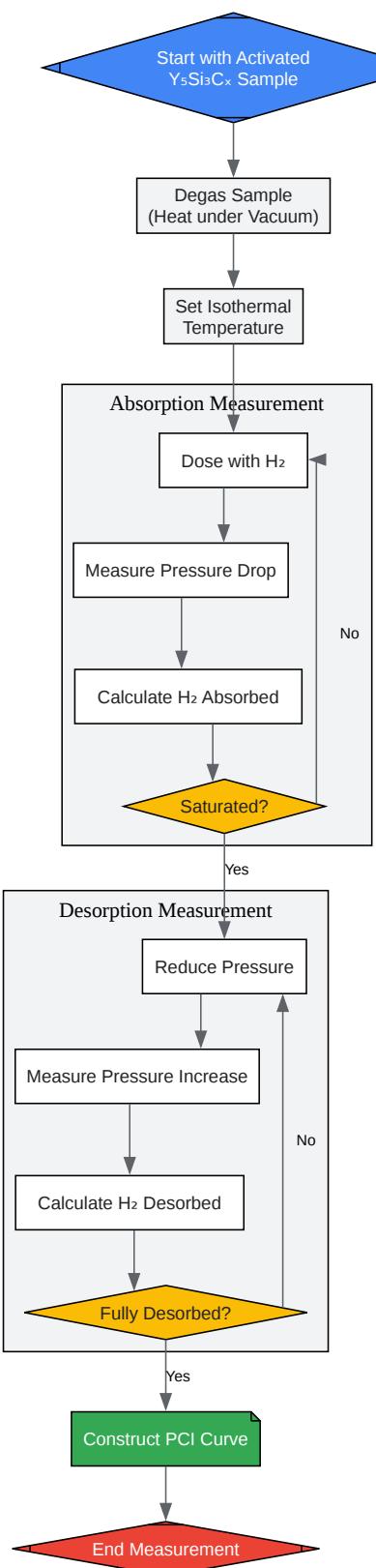
Procedure:

- Sample Preparation: Place a precisely weighed amount of the activated $Y_5Si_3C_x$ into the sample chamber of the Sieverts' apparatus.
- Degassing: Heat the sample under vacuum to remove any pre-adsorbed gases.
- Isothermal Absorption:
 - Set the sample chamber to the desired temperature.
 - Introduce a known amount of hydrogen gas from a calibrated volume into the sample chamber.
 - Monitor the pressure drop as the sample absorbs hydrogen. The amount of absorbed hydrogen is calculated based on the change in pressure.
 - Repeat the introduction of hydrogen gas in increments until the sample is saturated or the desired pressure is reached to construct a Pressure-Composition-Isotherm (PCI) curve.
- Isothermal Desorption:
 - Starting from a hydrogen-loaded state, incrementally reduce the pressure in the sample chamber by expanding the gas into a calibrated volume.
 - Monitor the pressure increase as the sample desorbs hydrogen.
 - Calculate the amount of desorbed hydrogen at each pressure step to construct the desorption PCI curve.
- Kinetics Measurement: At a constant temperature and pressure, monitor the rate of hydrogen absorption or desorption over time to determine the kinetics of the process.
- Thermodynamic Analysis: By measuring PCI curves at different temperatures, a van't Hoff plot can be constructed to determine the enthalpy and entropy of hydride formation.[\[1\]](#)

Visualizations

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Caption: Workflow for Yttrium Silicide Carbide Synthesis and Hydrogen Storage Analysis.

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Caption: Logical Flow for Isothermal Hydrogen Storage Measurements.

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References

- 1. researchgate.net [researchgate.net]
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